Application Note: Enzymatic Biomanufacturing of 2-Methoxy-3-(methylthio)propanoic Acid

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Compound of Interest

Compound Name:	*2-Methoxy-3-(methylthio)propanoic acid*
CAS No.:	*1374320-98-5*
Cat. No.:	*B2869358*

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Executive Summary

2-Methoxy-3-(methylthio)propanoic acid (MMPA) is a structural analogue of the methionine metabolite S-methylcysteine. It serves as a crucial intermediate in the synthesis of novel agrochemicals and potential pharmaceutical agents. Traditional synthesis involves harsh alkylation steps using sodium hydride and iodomethane.

This protocol outlines a 4-step enzymatic cascade that converts L-Methionine (and L-Serine) into MMPA. The strategy utilizes a "Sulfur Salvage & Shunt" pathway:

- Cleavage: Methionine is degraded to methanethiol.
- Coupling: Methanethiol is condensed with serine to form S-methylcysteine (SMC).
- Deamination/Reduction: SMC is converted to its

  -hydroxy analogue.

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- O-Methylation: The

  -hydroxyl group is selectively methylated.

Molecule Profile & Retrosynthetic Logic

Feature	Specification
Target Molecule	2-Methoxy-3-(methylthio)propanoic acid
Molecular Formula	
Backbone Length	C3 (Propanoic)
Starting Material	L-Methionine (- Butanoic backbone)
Structural Challenge	Methionine is a C4 amino acid. The target is a C3 acid.[1] Direct conversion requires chain shortening.
Proposed Solution	Use Methionine as the Methylthiolating agent to functionalize a C3 acceptor (Serine).

The "S-Methylcysteine Shunt" Pathway

Instead of oxidatively truncating the methionine carbon chain (which is inefficient), we utilize Methionine

-Lyase (MGL) to liberate methanethiol (

). This volatile thiol is immediately captured by Cysteine Synthase (using O-acetylserine) to form S-methylcysteine, which possesses the correct C3 backbone.

Detailed Enzymatic Protocol

Phase 1: Substrate Preparation (The Sulfur Transfer)

Objective: Generate S-methylcysteine (SMC) from Methionine.

- Enzyme A:L-Methionine

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-Lyase (MGL) (EC 4.4.1.11)

- Source:Pseudomonas putida or Entamoeba histolytica.
- Function: Converts L-Met

  -ketobutyrate +

  + Methanethiol.

- Enzyme B:O-Acetylserine Sulfhydrylase (Cysteine Synthase) (EC 2.5.1.47)
  - Source:Arabidopsis thaliana (AtOASS) or Salmonella typhimurium.
  - Function: Condenses Methanethiol + O-Acetylserine

    S-Methylcysteine + Acetate.

Protocol Step 1:

- Prepare a bioreactor containing 50 mM Potassium Phosphate buffer (pH 7.5).
- Add L-Methionine (100 mM) and O-Acetylserine (120 mM).
- Add PLP (Pyridoxal-5'-phosphate) (50

  M) as a cofactor.
- Initiate reaction with MGL (5 U/mL) and Cysteine Synthase (10 U/mL).
- Critical Control: Methanethiol is volatile (

). The reaction must be performed in a sealed vessel or a cascade setup where MGL and CS are co-immobilized to facilitate immediate substrate channeling.
- Yield Check: Monitor the disappearance of Met and formation of SMC via HPLC (See Section 5).

Phase 2: Functional Group Transformation

Objective: Convert the Amino group (

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) to a Hydroxyl group (

).

- Enzyme C:L-Amino Acid Oxidase (LAAO) (EC 1.4.3.2)
  - Source:Crotalus atrox (Snake venom) or microbial variants.
  - Function: Oxidizes SMC

    2-Keto-3-(methylthio)propanoic acid (KMPA) +

    .
  - Note: Catalase (500 U/mL) must be added to degrade the toxic peroxide byproduct.
- Enzyme D:L-Lactate Dehydrogenase (LDH) (EC 1.1.1.27) or D-Hydroxyisocaproate Dehydrogenase
  - Source:Lactobacillus spp.
  - Function: Reduces KMPA

    2-Hydroxy-3-(methylthio)propanoic acid (HMPA).
  - Cofactor: Requires NADH recycling (use Formate Dehydrogenase + Ammonium Formate).

Protocol Step 2:

- To the reaction mixture from Phase 1 (containing SMC), add LAAO (5 U/mL) and Catalase.
- Incubate at 30°C with aeration (oxygen is the electron acceptor for LAAO).
- Once KMPA is formed (monitor via UV at 300-340 nm for keto/enol tautomer), add LDH (10 U/mL) and NADH (1 mM) with a regeneration system (Formate Dehydrogenase).
- Result: Accumulation of the

  -hydroxy intermediate (HMPA).

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Phase 3: The "Methoxy" Cap (O-Methylation)

Objective: Methylate the

-hydroxyl group to yield the final MMPA.

- Enzyme E:SAM-dependent O-Methyltransferase (OMT)
  - Selection: This is the critical biosynthetic step. Standard OMTs target phenols (COMT). For an

    -hydroxy acid, an enzyme from the Mycolic acid biosynthesis pathway (e.g., MmaA family) or a promiscuous Plant O-Methyltransferase (e.g., from Catharanthus roseus) is required.
  - Screening: A library of Streptomyces OMTs is recommended if specific activity is low.
  - Cofactor: S-Adenosylmethionine (SAM).

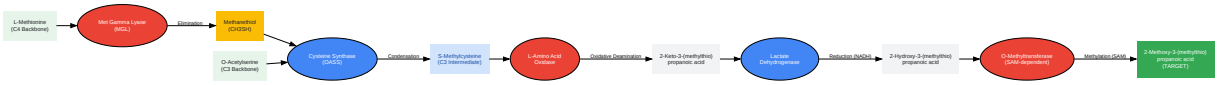
Protocol Step 3:

- Adjust pH to 7.8.
- Add S-Adenosylmethionine (SAM) (stoichiometric or regenerated via SAM Synthetase + Met + ATP).
- Add the selected O-Methyltransferase.
- Incubate for 12-24 hours.
- Purification: Acidify to pH 2.0 with HCl and extract with Ethyl Acetate. The product, **2-Methoxy-3-(methylthio)propanoic acid**, will partition into the organic phase.

Pathway Visualization

The following diagram illustrates the "Sulfur Salvage & Shunt" pathway, moving from the C4 Methionine donor to the C3 MMPA target via the S-Methylcysteine intermediate.

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Caption: Enzymatic cascade converting L-Methionine (sulfur source) and Serine (carbon backbone) to MMPA via the S-Methylcysteine shunt.

Analytical Validation (Self-Validating System)

To ensure the protocol is working, use this HPLC-MS method to distinguish the target from intermediates.

Analyte	Retention Time (min)*	Mass (m/z, ESI-)	Characteristic Fragment
S-Methylcysteine	2.5	134.0 (M-H)	87 (Loss of SMe)
2-Hydroxy-3-(methylthio)propanoic acid	4.2	135.0 (M-H)	61 (Decarboxylation)
MMPA (Target)	5.8	149.0 (M-H)	117 (Loss of MeOH)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 5% to 95% B over 10 mins.
- Validation: The shift in retention time from 4.2 to 5.8 min and the mass shift of +14 Da confirms the successful O-methylation.

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Troubleshooting & Optimization

- Volatility of Methanethiol: If yield of SMC is low in Phase 1, the methanethiol gas is likely escaping.
  - Fix: Use a "one-pot" system where MGL and Cysteine Synthase are added simultaneously. The CS enzyme has a high affinity for sulfide/thiol and will capture it in situ.
- Enantioselectivity:
  - If the target requires the (S)-enantiomer (L-configuration), ensure the Lactate Dehydrogenase used in Phase 2 is stereospecific (L-LDH).
  - If the (R)-enantiomer is required, use D-Lactate Dehydrogenase.
- SAM Cost: S-Adenosylmethionine is expensive. For scale-up, engineer an E. coli strain expressing the full cascade (MGL, OASS, LAAO, LDH, OMT) and feed it Methionine + Glucose. The cell will regenerate SAM internally.

References

- Chemical Synthesis of MMPA
  - Patent: Arndt, K. et al. (2013). "Pesticidal compositions and processes related thereto."[2] WO2013162716A2. Example 60: Preparation of **2-methoxy-3-(methylthio)propanoic acid**.
- Biosynthesis of S-Methylcysteine (The Intermediate)
  - Source: Bermúdez-Lozano, A. et al. (2020). "Deciphering S-methylcysteine biosynthesis in common bean by isotopic tracking." Plant Physiology.
- Methionine Gamma Lyase (Enzyme A)
  - Source: Sato, D. et al. (2008). "Methionine gamma-lyase: the unique reaction mechanism, physiological roles, and therapeutic applications against infectious diseases and cancers."

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- O-Methylation of Hydroxyl Groups (Enzyme E Context)
  - Source: Liscombe, D.K. et al. (2012). "O-methylation of alpha-hydroxy acids in plant specialized metabolism." Phytochemistry.

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